

# Technical Guide: 4-Amino-2,3-difluorobenzonitrile

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## Compound of Interest

Compound Name: 4-Amino-2,3-difluorobenzonitrile

Cat. No.: B053060

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Amino-2,3-difluorobenzonitrile** is a fluorinated aromatic compound of significant interest in medicinal chemistry and materials science. Its unique substitution pattern, featuring an amine, a nitrile, and two vicinal fluorine atoms on the benzene ring, imparts distinct physicochemical properties that make it a valuable building block for the synthesis of novel therapeutic agents and functional materials. The strategic incorporation of fluorine atoms can modulate a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets. This technical guide provides a comprehensive overview of the molecular properties, synthesis, and potential applications of **4-Amino-2,3-difluorobenzonitrile**.

## Molecular Properties and Characterization

A thorough understanding of the physicochemical properties of **4-Amino-2,3-difluorobenzonitrile** is essential for its application in research and development.

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub>	
Molecular Weight	154.12 g/mol	
CAS Number	112279-71-7	
Appearance	Colorless to light yellow solid	
Melting Point	89-92 °C	
Boiling Point	160-162 °C	
Solubility	Soluble in organic solvents such as ethanol and chloroform; insoluble in water.	

Note: Some physical properties are reported for the isomeric compound 2,3-difluoro-4-cyanoaniline and are provided here as an estimation.

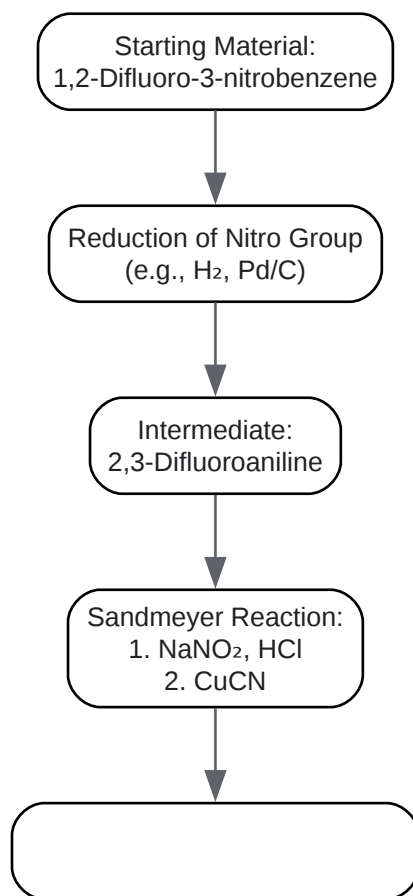
## Experimental Protocols

Detailed experimental procedures are crucial for the successful synthesis and analysis of **4-Amino-2,3-difluorobenzonitrile**.

### Synthesis of 4-Amino-2,3-difluorobenzonitrile

While a specific, detailed protocol for the synthesis of **4-Amino-2,3-difluorobenzonitrile** is not readily available in the cited literature, a general approach can be inferred from the synthesis of similar fluorinated aminobenzonitriles. The synthesis generally involves the introduction of a cyano group onto a difluoroaniline precursor.

General Synthetic Workflow (Hypothetical)



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Caption: Hypothetical synthesis workflow for **4-Amino-2,3-difluorobenzonitrile**.

## Spectroscopic Analysis

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons and the amine protons. The chemical shifts and coupling patterns will be influenced by the electron-withdrawing effects of the fluorine and nitrile groups.
- <sup>13</sup>C NMR: The carbon NMR spectrum will provide information on the carbon skeleton of the molecule. The carbons attached to fluorine will exhibit characteristic splitting patterns (C-F coupling).

### Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The molecular ion peak ( $[M]^+$ ) should be observed at an  $m/z$  corresponding to the molecular weight of 154.12.

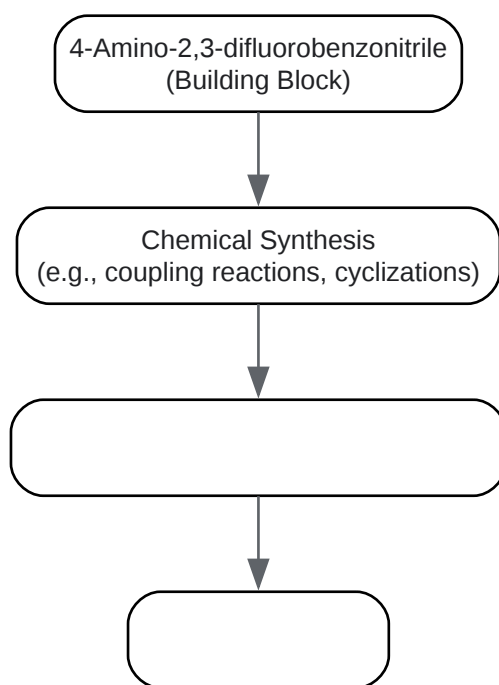
## Applications in Drug Development

While specific biological activities for **4-Amino-2,3-difluorobenzonitrile** are not extensively documented, its structural motifs are present in various biologically active molecules. As a fluorinated aniline derivative, it serves as a key intermediate in the synthesis of a range of pharmaceutical compounds.

Potential Roles as a Pharmaceutical Intermediate:

- **Kinase Inhibitors:** The aminobenzonitrile scaffold is a common feature in kinase inhibitors used in oncology.
- **Antiviral Agents:** Modified nucleosides and other heterocyclic compounds with antiviral properties can be synthesized from aminobenzonitrile precursors.
- **Agrochemicals:** This compound can be utilized as an intermediate in the production of certain pesticides and herbicides.
- **Pigments:** It can also serve as a precursor for the synthesis of organic pigments.

Logical Relationship of Intermediate to Final Product



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Caption: Role of **4-Amino-2,3-difluorobenzonitrile** as an intermediate in drug manufacturing.

## Safety and Handling

**4-Amino-2,3-difluorobenzonitrile** should be handled with care in a well-ventilated laboratory. It may be irritating to the eyes, skin, and respiratory system. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Avoid contact with oxidants, acids, and heat sources to prevent dangerous reactions. This compound may be toxic to the aquatic environment, and proper disposal methods should be followed.

This technical guide is intended for informational purposes for research and development professionals. All laboratory work should be conducted by trained personnel in accordance with established safety protocols.

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